

Identifying causes of false-positive results in Disofenin imaging

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Disofenin

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Technical Support Center: Disofenin Imaging

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to help researchers, scientists, and drug development professionals identify and understand the causes of false-positive results in **Disofenin** imaging, also known as HIDA scans.

Frequently Asked Questions (FAQs)

Q1: What is a false-positive result in the context of **Disofenin** imaging?

A false-positive result in **Disofenin** imaging occurs when the gallbladder is not visualized during the scan, suggesting a blockage of the cystic duct (a key indicator of acute cholecystitis), but the patient does not actually have the condition.^{[1][2]} This can lead to unnecessary further investigations or interventions.

Q2: What are the primary patient-related factors that can cause a false-positive result?

Several patient-related physiological conditions can lead to non-visualization of the gallbladder, mimicking a positive scan. These include:

- Prolonged Fasting: Fasting for more than 24 hours can lead to a full and static gallbladder, preventing the tracer from entering.^{[2][3][4]}

- **Recent Meal:** In contrast, eating a meal within 2-4 hours of the scan can cause the gallbladder to contract, which also interferes with the filling of the gallbladder with the radiotracer.[4]
- **Severe Liver Disease:** Impaired liver function can result in decreased production and excretion of bile, leading to poor visualization of the entire biliary system, including the gallbladder.[1][2]
- **Total Parenteral Nutrition (TPN):** Patients on TPN may experience increased bile viscosity and decreased gallbladder motility due to a lack of oral intake, which can prevent the tracer from entering the gallbladder.[1][3][4][5]
- **Acute Pancreatitis:** Inflammation of the pancreas can cause a temporary non-visualization of the gallbladder.[2][4][5]
- **Alcoholism:** Chronic alcohol use can impair hepatobiliary function and increase bile viscosity.[4][5][6]
- **Severe Chronic Cholecystitis:** In some cases of severe chronic inflammation, the gallbladder may not visualize promptly, leading to a false-positive interpretation if only early images are considered.[2]
- **Congenital Absence of the Gallbladder:** A rare anatomical variation where the gallbladder is not present from birth will naturally result in non-visualization.[3][5][6]

Q3: Can medications or other substances interfere with **Disofenin** imaging?

Yes, certain medications can affect the results of a **Disofenin** scan. Narcotic pain medications, such as morphine and meperidine (Demerol), can cause the sphincter of Oddi to contract, which can impede the flow of the tracer into the small intestine and potentially affect gallbladder filling.[3]

Q4: Are there any technical or procedural issues that can lead to false-positives?

Technical errors during the preparation and administration of the radiopharmaceutical can lead to inaccurate results. For instance, improper preparation of the Technetium-99m **Disofenin** kit can result in an unexpected biodistribution of the tracer, affecting the quality and interpretation

of the scan.[7] Additionally, extrinsic compression of the cystic duct by a tumor or other mass can prevent the gallbladder from filling, leading to a false-positive finding for acute cholecystitis.[5][6] An abscess adjacent to the gallbladder has also been reported as a rare cause of a false-positive scan.[8]

Troubleshooting Guide

This guide provides a structured approach to investigating potential false-positive results in **Disofenin** imaging.

Summary of Potential Causes for False-Positive Disofenin Imaging Results

Category	Specific Cause	Underlying Mechanism	Citations
Patient Physiological State	Prolonged Fasting (>24 hours)	Gallbladder is overly full with viscous bile, preventing entry of the radiotracer.	[2][3][4]
Non-Fasting State (<2-4 hours)	A recent meal causes gallbladder contraction, interfering with filling.	[4]	
Severe Hepatocellular Disease	Impaired liver function leads to decreased bile production and excretion.	[1][2]	
Total Parenteral Nutrition (TPN)	Increased bile viscosity and decreased gallbladder motility.	[1][3][4][5]	
Acute Pancreatitis	Transient non-visualization of the gallbladder due to associated inflammation.	[2][4][5]	
Alcoholism	Increased bile viscosity and abnormal hepatobiliary function.	[4][5][6]	
Severe Chronic Cholecystitis	Delayed filling of the gallbladder.	[2]	
Anatomical & Pathological Factors	Congenital Absence of Gallbladder	The gallbladder is not present to be visualized.	[3][5][6]

Cystic Duct Obstruction by Tumor	Physical blockage of the cystic duct by a mass.	[5][6]
Abscess Adjacent to Gallbladder	Inflammation and pressure from a nearby abscess affecting gallbladder filling.	[8]
Medication-Related	Recent Narcotic Use (e.g., Morphine)	Causes spasm of the Sphincter of Oddi, altering biliary pressure and flow. [3]
Technical & Procedural	Improper Radiopharmaceutical Preparation	Incorrect formulation can lead to poor image quality and altered biodistribution. [7]

Experimental Protocols

Standard **Disofenin** (HIDA) Imaging Protocol for Detection of Acute Cholecystitis

- Patient Preparation:
 - The patient should be fasting for a minimum of 4-6 hours but not more than 24 hours prior to the scan.
 - Review the patient's current medications, specifically noting any recent use of narcotic analgesics.
- Radiopharmaceutical Preparation:
 - Prepare Technetium-99m (Tc-99m) **Disofenin** according to the manufacturer's instructions.
 - Perform quality control checks to ensure high radiochemical purity.

- Administration:
 - Administer approximately 111 to 185 MBq (3–5 mCi) of Tc-99m **Disofenin** intravenously to the patient.[\[2\]](#) For patients with hyperbilirubinemia, a higher dose may be necessary.[\[2\]](#)
- Imaging:
 - Begin dynamic imaging immediately after injection using a large field-of-view gamma camera equipped with a low-energy, all-purpose collimator.
 - Acquire images in the anterior projection for 60 minutes.
 - A normal scan shows the liver, common bile duct, gallbladder, and small intestine within 60 minutes.
 - If the gallbladder is not visualized by 60 minutes, delayed imaging up to 4 hours may be performed.[\[4\]](#)
 - Alternatively, morphine sulfate (0.04 mg/kg) can be administered intravenously to induce a temporary spasm of the sphincter of Oddi, which can help fill a patent cystic duct and gallbladder. Non-visualization of the gallbladder 30 minutes after morphine administration is indicative of acute cholecystitis.[\[2\]](#)

Visualizations

Caption: Troubleshooting workflow for identifying causes of false-positive **Disofenin** imaging results.

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References

- 1. Untitled Document [meddean.luc.edu]
- 2. tech.snmjournals.org [tech.snmjournals.org]
- 3. healthtap.com [healthtap.com]
- 4. Roentgen Ray Reader: False Positives in HIDA [roentgenrayreader.blogspot.com]
- 5. cdn.mdedge.com [cdn.mdedge.com]
- 6. Congenital absence of the gallbladder: another cause of false-positive hepatobiliary image - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. Failure of quality control to detect errors in the preparation of technetium-99m disofenin (DISIDA) - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. Abscess adjacent to gallbladder. A new cause of false-positive DISIDA scan - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Identifying causes of false-positive results in Disofenin imaging]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b014549#identifying-causes-of-false-positive-results-in-disofenin-imaging]

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